

# Technical Guide: Molecular Weight of L-Serine-15N,d3

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## Compound of Interest

Compound Name: L-Serine-15N,d3

Cat. No.: B12417685

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **L-Serine-15N,d3**, an isotopically labeled variant of the amino acid L-serine. This information is critical for a range of applications, including mass spectrometry-based metabolic flux analysis, quantitative proteomics, and as a tracer in various biochemical assays.

## Overview of L-Serine and Its Isotopologues

L-serine is a proteinogenic amino acid with the chemical formula  $C_3H_7NO_3$ .<sup>[1][2][3]</sup>

Isotopologues of L-serine, such as **L-Serine-15N,d3**, are valuable tools in scientific research. In this specific variant, the naturally abundant nitrogen-14 ( $^{14}N$ ) atom is replaced by its heavier, stable isotope, nitrogen-15 ( $^{15}N$ ).<sup>[4][5]</sup> Additionally, three hydrogen atoms ( $^1H$ ) are substituted with deuterium ( $^2H$  or D), a stable isotope of hydrogen. These substitutions result in a molecule with a greater mass, allowing it to be distinguished from its unlabeled counterpart by mass-sensitive analytical techniques.

## Molecular Weight Data

The precise mass of a molecule can be represented in two ways: the monoisotopic mass (the mass of the molecule with the most abundant isotopes) and the average molecular weight (the weighted average of the masses of all naturally occurring isotopes). For isotopically labeled compounds, the specific isotopes used are factored into the calculation.

The table below summarizes the key quantitative data for both standard L-serine and its labeled form, **L-Serine-15N,d3**.

Compound	Molecular Formula	Monoisotopic Mass (Da)	Average Molecular Weight ( g/mol )
L-Serine	C <sub>3</sub> H <sub>7</sub> NO <sub>3</sub>	105.0426	105.09
L-Serine-15N,d3	C <sub>3</sub> H <sub>4</sub> D <sub>3</sub> <sup>15</sup> NO <sub>3</sub>	109.0585	109.12

Note: The values are derived from the atomic masses of the constituent isotopes.

## Calculation Methodology

The molecular weight of **L-Serine-15N,d3** is calculated by adjusting the molecular weight of standard L-serine to account for the isotopic substitutions.

- Base Molecule: The starting point is the monoisotopic mass of L-serine (C<sub>3</sub>H<sub>7</sub><sup>14</sup>NO<sub>3</sub>), which is approximately 105.0426 Da.
- Nitrogen Isotope Substitution: The mass of a nitrogen-14 atom is subtracted, and the mass of a nitrogen-15 atom (15.000109 Da) is added.
- Hydrogen Isotope Substitution: The mass of three protium (<sup>1</sup>H) atoms is subtracted, and the mass of three deuterium (<sup>2</sup>H or D) atoms (atomic weight ~2.014 Da) is added.

The net change in mass is the sum of the mass differences for each isotopic substitution:

- $\Delta \text{Mass (N)} = \text{Mass}(^{15}\text{N}) - \text{Mass}(^{14}\text{N})$
- $\Delta \text{Mass (H)} = 3 \times [\text{Mass}(^2\text{H}) - \text{Mass}(^1\text{H})]$

This results in a monoisotopic mass of approximately 109.0585 Da for **L-Serine-15N,d3**. A similar principle applies to the calculation of the average molecular weight, using the standard atomic weights of the elements.

## Experimental Protocols and Visualizations

The query pertains to a specific physicochemical property (molecular weight) of a chemical compound. As such, detailed experimental protocols for its use or diagrams of signaling pathways are outside the scope of this guide. The determination of molecular weight is a foundational calculation based on atomic masses and does not involve an experimental workflow or biological pathway that would necessitate a diagram.

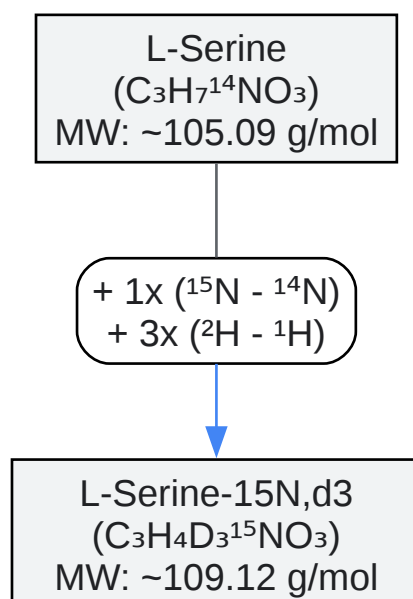
For researchers interested in utilizing **L-Serine-15N,d3**, relevant experimental protocols would be specific to the application, such as:

- Sample preparation for mass spectrometry.
- Cell culture conditions for metabolic labeling.
- Protocols for nuclear magnetic resonance (NMR) spectroscopy.

These protocols are highly dependent on the experimental design and are not intrinsic to the compound's molecular weight.

## Logical Relationship Visualization

A logical diagram can illustrate the relationship between the base molecule and its isotopically labeled form.



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Caption: Isotopic substitution workflow for L-Serine.

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## References

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